

Celangulatin C: A Technical Guide to its Natural Source, Origin, and Isolation

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Compound of Interest

Compound Name: Celangulatin C

Cat. No.: B12390426

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Celangulatin C is a naturally occurring sesquiterpene polyol ester belonging to the β -dihydroagarofuran class of compounds. These compounds are known for their significant biological activities, particularly their insecticidal properties. This technical guide provides an in-depth overview of the natural source, origin, and isolation of **Celangulatin C**, intended to serve as a valuable resource for researchers in natural product chemistry, entomology, and drug discovery.

Natural Source and Origin

Primary Natural Source: **Celangulatin C** is exclusively isolated from the plant *Celastrus angulatus*, a perennial liana belonging to the Celastraceae family. This plant is widely distributed in the hilly and mountainous regions of China, particularly in the Yellow River and Yangtze River basins.^{[1][2]} The primary part of the plant from which **Celangulatin C** and other related insecticidal compounds are extracted is the root bark.^{[2][3]}

Origin and Discovery: The first isolation and structural elucidation of **Celangulatin C** were reported in a 2007 publication by Zhiqing et al. in *Natural Product Research*. In this study, **Celangulatin C** was one of four new insecticidal sesquiterpene polyol esters identified from the toluene extract of the root bark of *Celastrus angulatus*. The isolation was achieved through

bioassay-guided fractionation, a common strategy in natural product discovery to isolate biologically active constituents.

Quantitative Data

Precise quantitative yield data for **Celangulatin C** from *Celastrus angulatus* is not extensively reported in the available literature. However, the seminal study that first isolated **Celangulatin C** provides some insight into the amount of compound obtained from the extraction process. It is important to note that this study focused on the isolation and characterization of new compounds rather than the optimization of extraction yield.

Compound	Starting Material	Extraction Solvent	Isolated Amount	Reported Yield
Celangulatin C	Root bark of <i>Celastrus angulatus</i>	Toluene	11 mg	Not explicitly stated as a percentage of the initial biomass.

Data extracted from Zhiqing, J., et al. (2007). Four novel insecticidal sesquiterpene esters from *Celastrus angulatus*. *Natural product research*, 21(4), 334-342.

Experimental Protocols

The following experimental protocols are based on the methodologies described in the original isolation study of **Celangulatin C** and a related patent describing the extraction of "Celangulin," a mixture of active compounds including **Celangulatin C**.

Extraction of Celangulatin C from *Celastrus angulatus* Root Bark

This protocol outlines the initial extraction of the crude mixture of Celangulatin C.

- **Material Preparation:** Air-dried root bark of *Celastrus angulatus* is coarsely powdered.
- **Solvent Extraction:**

- Method A (Toluene Extraction): The powdered root bark is extracted with toluene at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- Method B (Ethanol Extraction): The powdered root bark is extracted with 90-95% ethanol under reflux at 60-80°C for 1-2 hours. This process is repeated 2-3 times. The filtrates are combined and concentrated under reduced pressure.
- Crude Extract Preparation: The resulting concentrated extract from either method contains a mixture of Celangulatin C and other phytochemicals.

Isolation and Purification of Celangulatin C

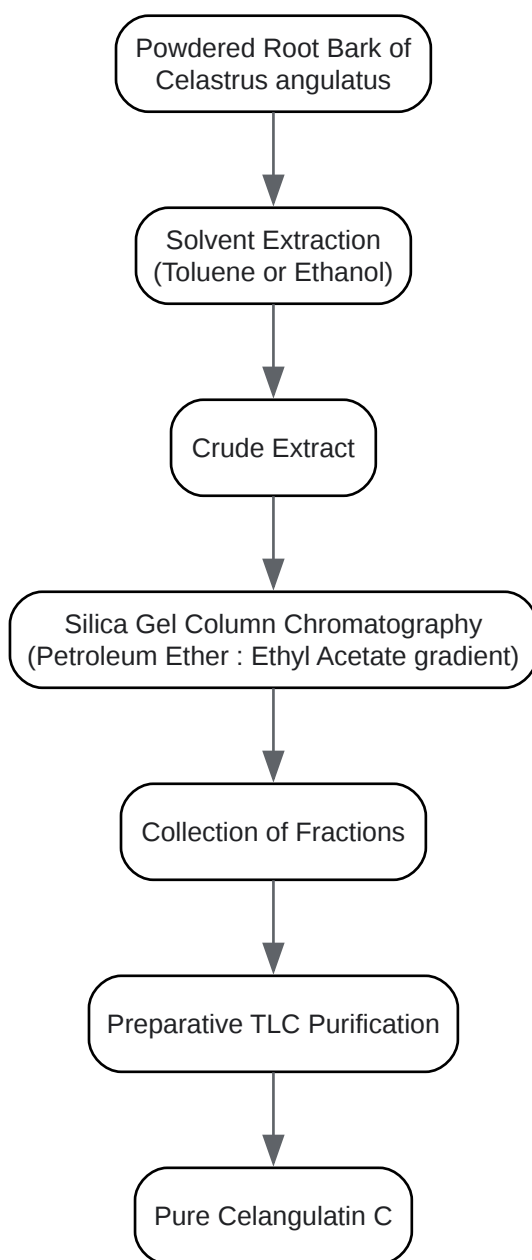
This protocol details the chromatographic separation of **Celangulatin C** from the crude extract.

- Initial Fractionation (Silica Gel Column Chromatography):
 - The crude toluene extract is subjected to column chromatography on a silica gel column.
 - The column is eluted with a gradient of petroleum ether and ethyl acetate, starting with a high ratio of petroleum ether and gradually increasing the polarity with ethyl acetate.
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Further Purification (Preparative TLC):
 - Fractions containing **Celangulatin C**, as identified by TLC, are combined and further purified using preparative TLC on silica gel plates.
 - A suitable solvent system, such as a mixture of petroleum ether and ethyl acetate, is used for development.
 - The band corresponding to **Celangulatin C** is scraped from the plate and the compound is eluted with a polar solvent like ethyl acetate or methanol.
- Alternative Purification (Macroporous Resin Chromatography):
 - The concentrated ethanol extract is applied to a macroporous absorbent resin column.

- The column is washed with a stepwise gradient of increasing ethanol concentrations (e.g., 20-25%, 40-50%, 75-85%, 90-95%).
- The fraction eluting with 75-85% ethanol, which is enriched in Celangulatin, is collected and evaporated to dryness.
- Final Purification: The enriched fractions from either chromatographic method may require further purification by repeated column chromatography or preparative High-Performance Liquid Chromatography (HPLC) to obtain pure **Celangulatin C**.

Mandatory Visualizations

Experimental Workflow for the Isolation of Celangulatin C

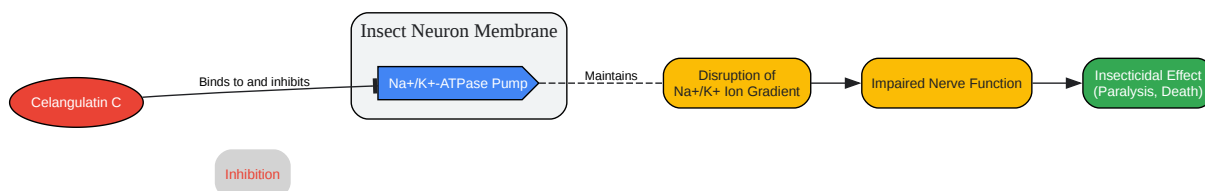


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Caption: Bioassay-guided isolation workflow for **Celangulatin C**.

Proposed Mechanism of Action: Inhibition of Insect Na⁺/K⁺-ATPase

Celangulatin C and related compounds exert their insecticidal effects by targeting the Na⁺/K⁺-ATPase, an essential enzyme in insect nerve cells.



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Caption: **Celangulatin C** inhibits the Na⁺/K⁺-ATPase pump in insects.

Conclusion

Celangulatin C, a sesquiterpene polyol ester from the root bark of *Celastrus angulatus*, represents a promising lead compound for the development of novel bio-insecticides. This guide provides a comprehensive overview of its natural source, historical discovery, and methods for its extraction and isolation. The elucidation of its mechanism of action as a Na⁺/K⁺-ATPase inhibitor opens avenues for further research into its specific binding sites and structure-activity relationships, which could inform the synthesis of more potent and selective analogues for pest management.

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